

Application Notes and Protocols: Barium Nitrite as an Oxidizer in Pyrotechnics

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Compound of Interest

Compound Name: Barium nitrite

Cat. No.: B1141920

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Introduction

Barium nitrite, $\text{Ba}(\text{NO}_2)_2$, is a yellowish, water-soluble crystalline solid.[1][2] While barium nitrate, $\text{Ba}(\text{NO}_3)_2$, is a well-documented and widely used oxidizer and green colorant in pyrotechnics, the use of **barium nitrite** is less common and not as extensively documented in publicly available literature.[3][4][5][6] However, its chemical properties suggest potential as an oxidizer in specific pyrotechnic applications. These notes provide an overview of the known properties of **barium nitrite**, a comparison with barium nitrate, and hypothetical protocols for its evaluation as a pyrotechnic oxidizer. One source explicitly mentions its use as a colorant and oxidizer for green fireworks and in explosives.[7][8]

Physicochemical Properties and Data

A thorough understanding of the physicochemical properties of **barium nitrite** is essential for its consideration as a pyrotechnic component. The following table summarizes the key quantitative data for **barium nitrite** and provides a comparison with the more common barium nitrate.

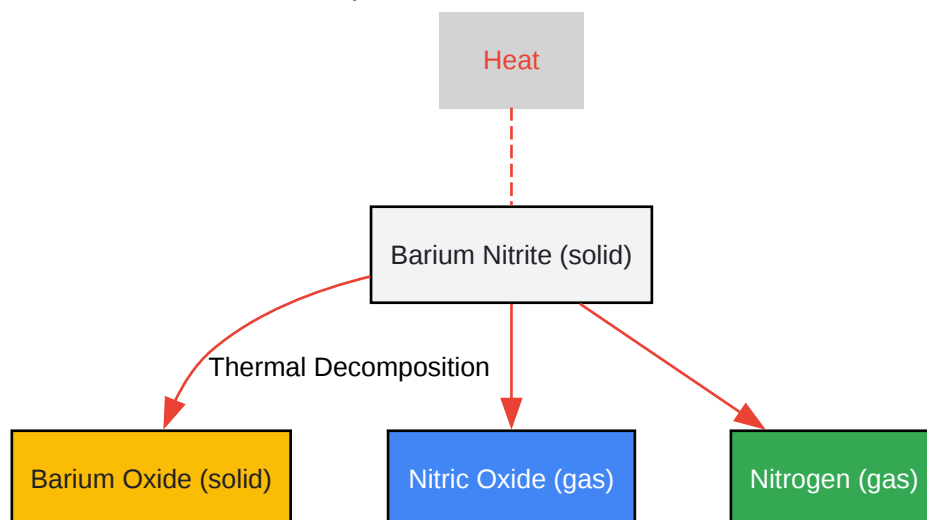
Property	Barium Nitrite	Barium Nitrate
Chemical Formula	$\text{Ba}(\text{NO}_2)_2$	$\text{Ba}(\text{NO}_3)_2$
Molecular Weight	229.34 g/mol [8]	261.34 g/mol
Appearance	Yellowish crystalline solid[2]	White crystalline solid
Density	3.137 g/cm ³ [2]	3.24 g/cm ³
Melting Point	217 °C (decomposes)[2][9]	592 °C (decomposes)[10]
Solubility in Water	67.5 g/100 mL (20 °C)[2]	10.5 g/100 mL (25 °C)[10]
Oxygen Balance (to BaO)	-3.5%	+30.6%[11]

Note on Oxygen Balance: The oxygen balance (OB) is a measure of the degree to which an explosive can be oxidized. For an oxidizer, a positive oxygen balance is generally desirable. The oxygen balance for **Barium Nitrite** ($\text{Ba}(\text{NO}_2)_2$) calculated for decomposition to Barium Oxide (BaO), Nitrogen (N_2), is -3.5%. This indicates a slight oxygen deficiency for complete combustion of potential fuels. In contrast, Barium Nitrate ($\text{Ba}(\text{NO}_3)_2$) has a significantly positive oxygen balance of +30.6%, making it a more potent oxidizer on its own.

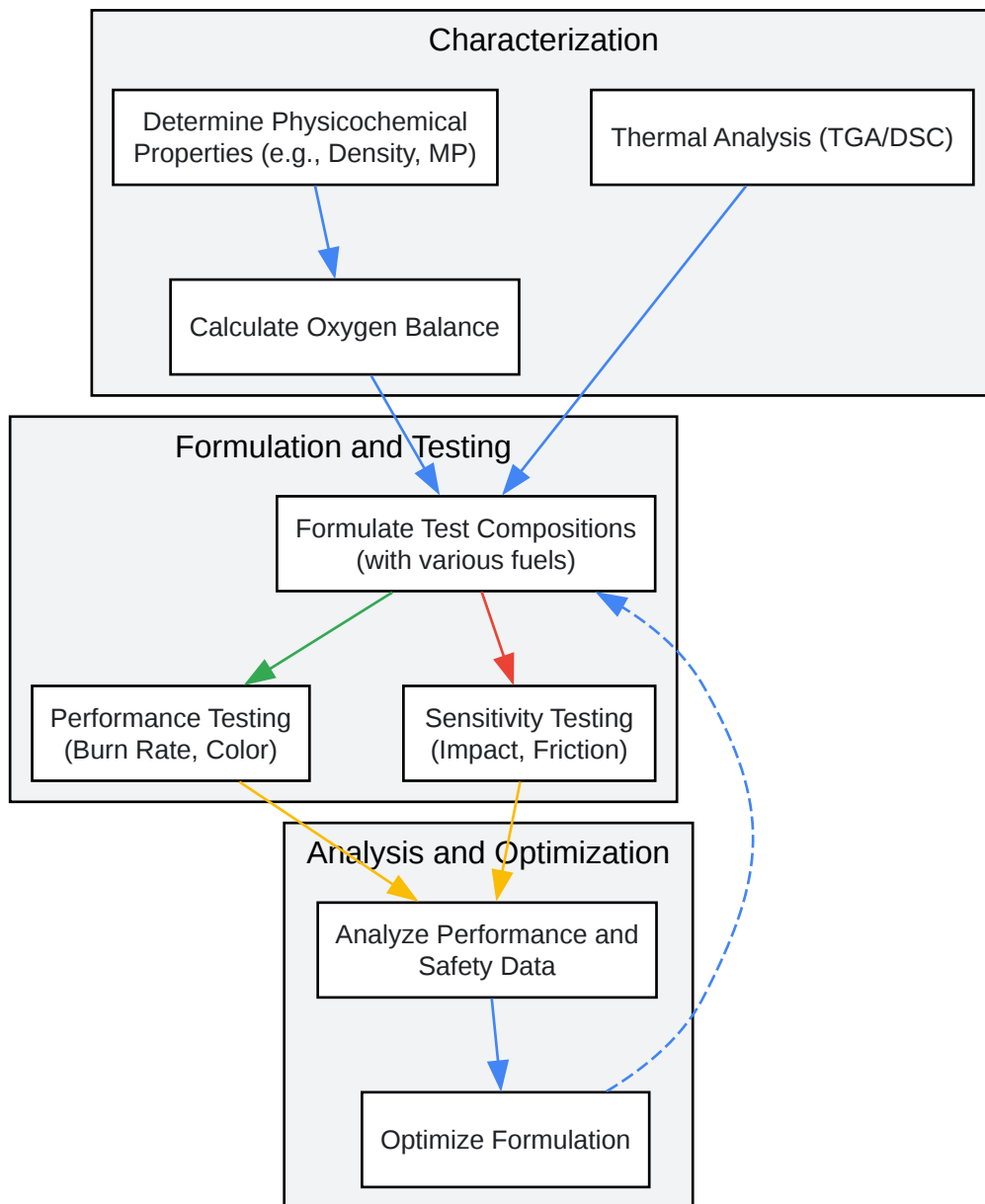
Signaling Pathways and Logical Relationships

The following diagrams illustrate key concepts related to the use of **barium nitrite** in pyrotechnics.

Decomposition of Barium Nitrite



Workflow for Evaluating a Novel Pyrotechnic Oxidizer



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